

# Formamide-15N CAS number and supplier information

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## Compound of Interest

Compound Name: Formamide-15N

Cat. No.: B073091

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## Formamide-15N: A Technical Guide for Researchers

This technical guide provides essential information on **Formamide-15N**, a stable isotope-labeled compound crucial for various research and development applications, particularly in the pharmaceutical and life sciences sectors. This document details its chemical identity, supplier information, physicochemical properties, and key experimental protocols.

## Chemical Identity and Supplier Information

**Formamide-15N** is an isotopically labeled version of formamide where the common nitrogen-14 ( $^{14}\text{N}$ ) atom is replaced by the nitrogen-15 ( $^{15}\text{N}$ ) isotope. This labeling is instrumental in nuclear magnetic resonance (NMR) spectroscopy studies and as a tracer in metabolic research.

**CAS Number:** The Chemical Abstracts Service (CAS) registry number for **Formamide-15N** is 1449-77-0<sup>[1]</sup>.

## Commercial Suppliers

A variety of chemical suppliers offer **Formamide-15N**, often with different isotopic purity and quantities. Key suppliers are listed below for easy reference.

Supplier	Product Number(s)	Isotopic Purity	Additional Notes
Sigma-Aldrich	489433	98 atom % <sup>15</sup> N	Available in various quantities.
Cambridge Isotope Laboratories, Inc.	NLM-1516	98%+	-
MedChemExpress	HY-Y0842S3	99.5%	-
Eurisotop	NLM-1516-1	98%+	-
Alfa Chemistry	ACM1449770	96%	Also offers other isotopically labeled formamides[2].

## Physicochemical Properties

The following table summarizes the key physicochemical properties of **Formamide-15N**. These values are essential for experimental design and execution.

Property	Value
Linear Formula	HCO <sup>15</sup> NH <sub>2</sub>
Molecular Weight	46.03 g/mol [1]
Appearance	Colorless liquid[3]
Density	1.159 g/mL at 25 °C
Boiling Point	210 °C (lit.)
Melting Point	2-3 °C (lit.)
Refractive Index	n <sub>20/D</sub> 1.447 (lit.)
Isotopic Purity	Typically ≥98 atom % <sup>15</sup> N[1]

## Applications in Research and Drug Development

**Formamide-15N** serves as a valuable tool in several scientific domains:

- **NMR Spectroscopy:** Its primary application is as a standard or a tracer in  $^{15}\text{N}$  NMR studies to elucidate molecular structures and dynamics[4][5][6].
- **Synthetic Intermediate:** It is a precursor in the synthesis of  $^{15}\text{N}$ -labeled compounds, such as purines and other heterocyclic systems, which are foundational for research in nucleic acids and medicinal chemistry[7].
- **Metabolic Flux Analysis:** In metabolic studies, it can be used to trace the metabolic fate of nitrogen atoms in biological pathways[8].
- **Solvent in Drug Formulation:** Formamide and its derivatives are used as solvents in drug synthesis and formulation to enhance the solubility of poorly soluble drugs[9].

## Experimental Protocols

### Synthesis of [ $^{15}\text{N}_5$ ]-Adenine from [ $^{15}\text{N}$ ]-Formamide

This protocol describes the cyclization of [ $^{15}\text{N}$ ]-formamide to produce fully  $^{15}\text{N}$ -labeled adenine, a critical component of nucleic acids.

#### Materials:

- [ $^{15}\text{N}$ ]-Formamide
- Phosphorus oxychloride ( $\text{POCl}_3$ )
- Dowex 50 W ( $\text{H}^+$  form)
- Water
- Stainless-steel reactor with a polytetrafluoroethylene (PTFE) tube insert
- Argon atmosphere

#### Procedure:

- Combine 6.0 ml (0.15 M) of [ $^{15}\text{N}$ ]-formamide and 28.2 ml (0.30 M) of  $\text{POCl}_3$  in a stainless-steel reactor with a PTFE tube insert.

- Stir the reaction mixture for 17 hours at 130°C under an argon atmosphere.
- After cooling, transfer the mixture to a flask containing 150 g of Dowex 50 W (H<sup>+</sup> form) and 200 ml of water.
- Follow appropriate workup and purification procedures to isolate the [<sup>15</sup>N<sub>5</sub>]-adenine product.

This protocol is adapted from a published method for the synthesis of isotopically labeled cytokinins and their derivatives[7].

## General Protocol for <sup>15</sup>N NMR Sample Preparation of Imides

This protocol provides a general guideline for preparing samples for <sup>15</sup>N NMR spectroscopy to study the imidization of diamines.

Materials:

- Diamine of interest
- Naphthalic anhydride (NA)
- d<sub>6</sub>-DMSO (deuterated dimethyl sulfoxide)
- 10mm NMR tubes

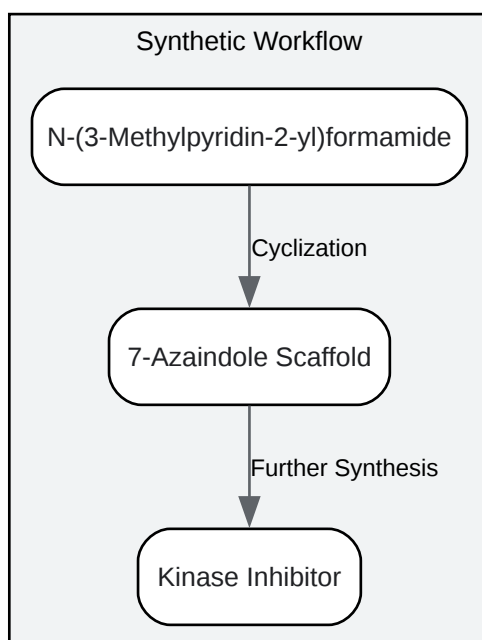
Procedure:

- Prepare a solution of the diamine in d<sub>6</sub>-DMSO to a concentration of approximately 0.1 M.
- Add an equimolar amount of naphthalic anhydride to the solution.
- Heat the mixture to 150 °C for several hours to facilitate the conversion from amide to imide.
- Cool the sample to room temperature.
- Transfer the cooled sample to a 10mm NMR tube for spectroscopic analysis.

This protocol is based on a methodology for comparing the rates of imidization of various diamines[5].

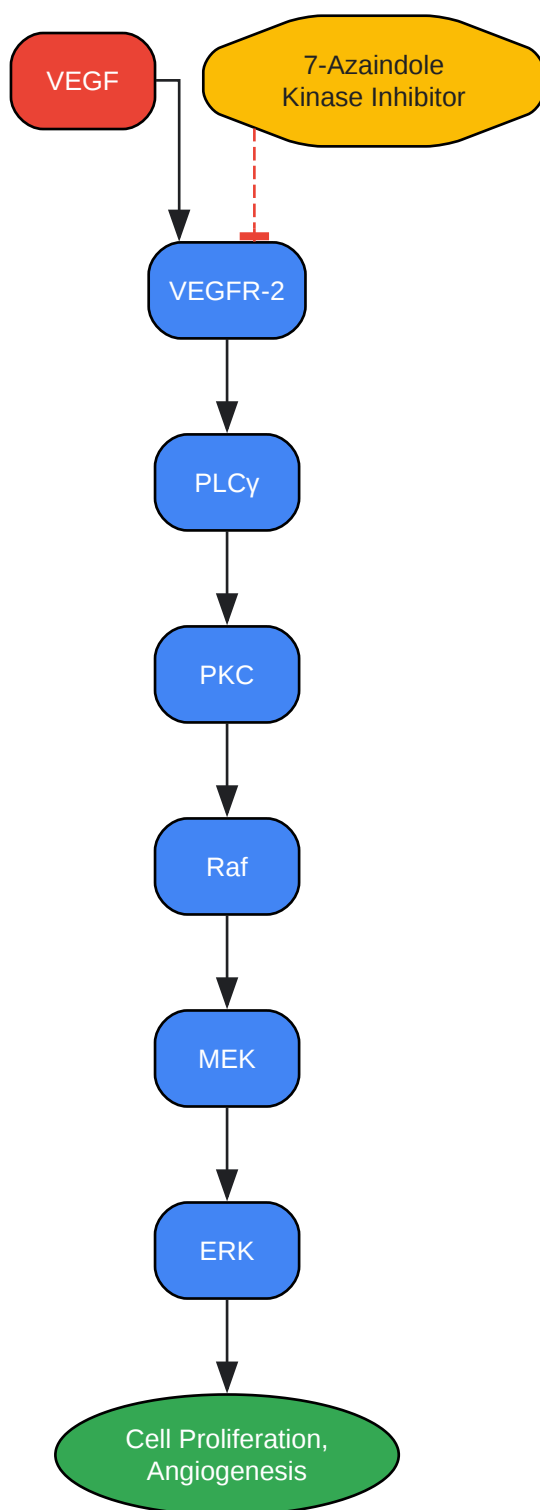
## Signaling Pathways in Drug Development

While **Formamide-15N** is primarily a research tool, its unlabeled counterpart and derivatives are integral to synthesizing compounds that target key signaling pathways in diseases like cancer. For instance, N-(3-Methylpyridin-2-yl)formamide is a precursor to 7-azaindole derivatives, which are potent kinase inhibitors[10]. Below are diagrams of signaling pathways often targeted by such inhibitors.



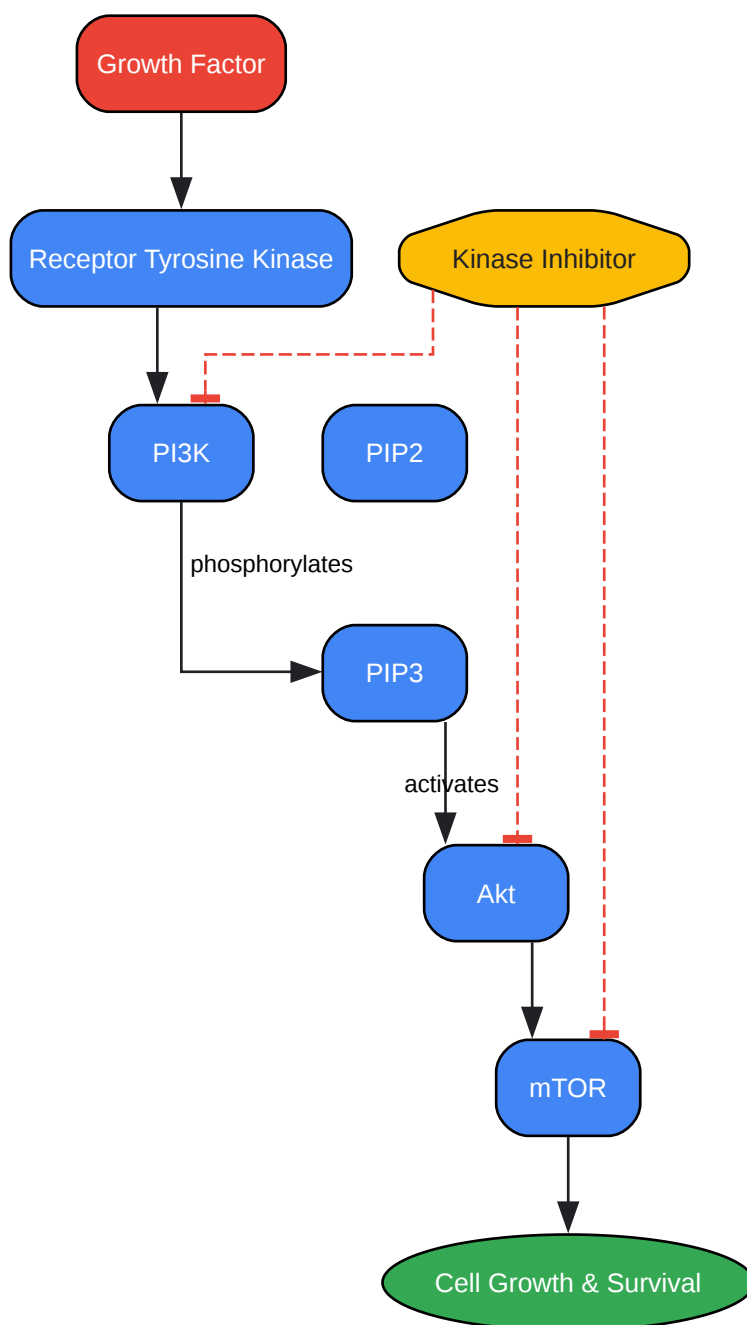
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Caption: Synthetic workflow from a formamide derivative to a kinase inhibitor.



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Caption: Inhibition of the VEGFR-2 signaling pathway.



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Caption: Inhibition of the PI3K/Akt/mTOR signaling pathway.

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